

# Application Note: AN2718 Cell-Based and Biochemical Assays for Antifungal Activity Assessment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **AN2718**

Cat. No.: **B1667275**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

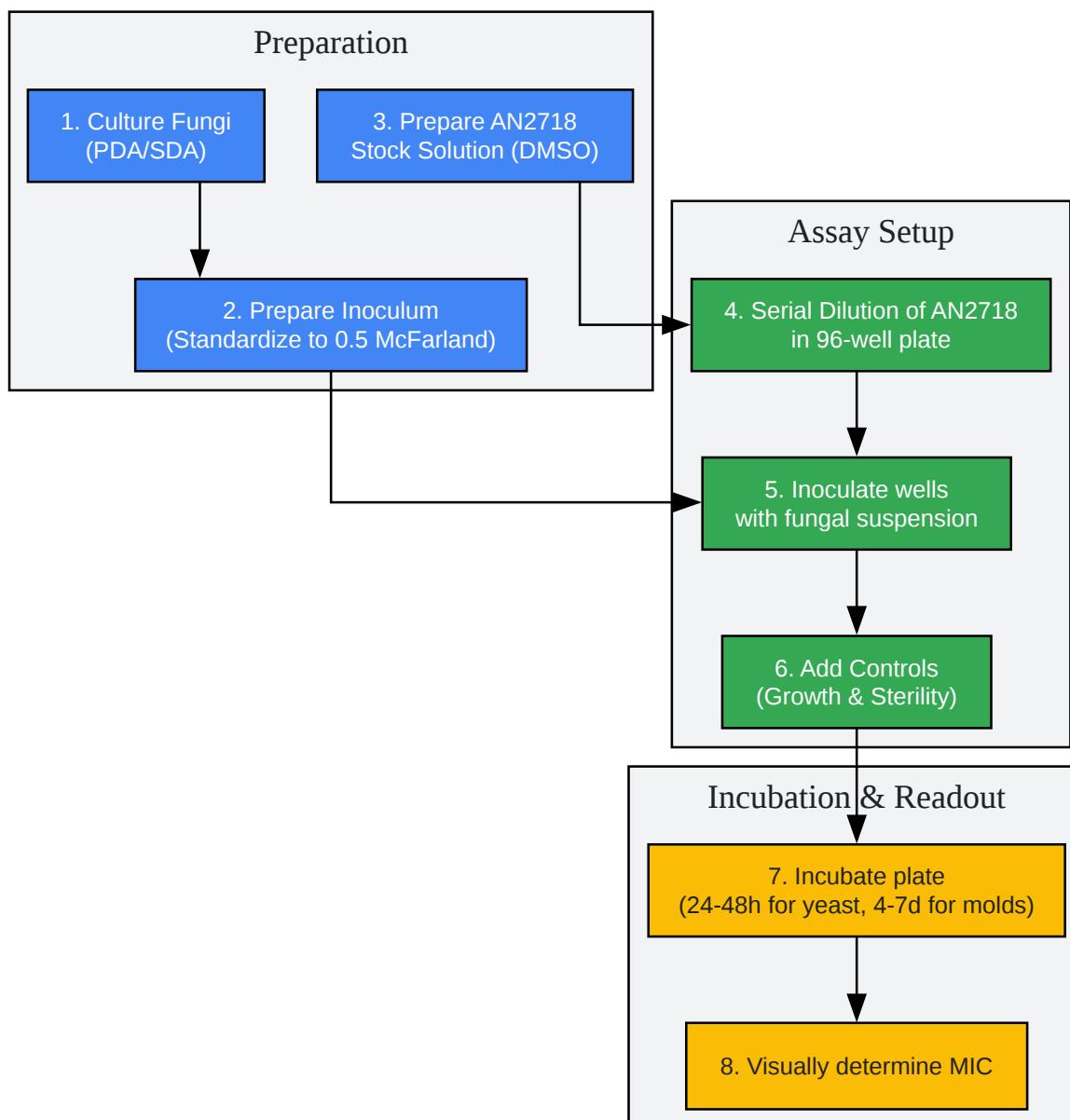
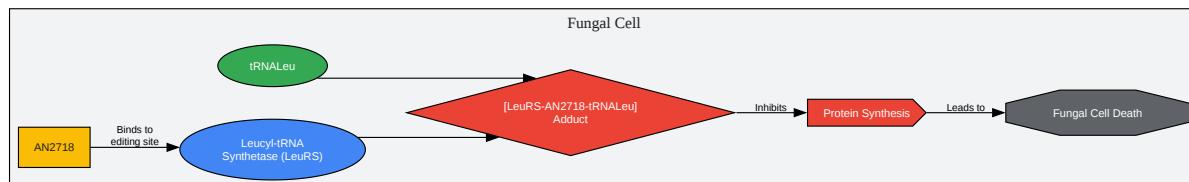
## Introduction

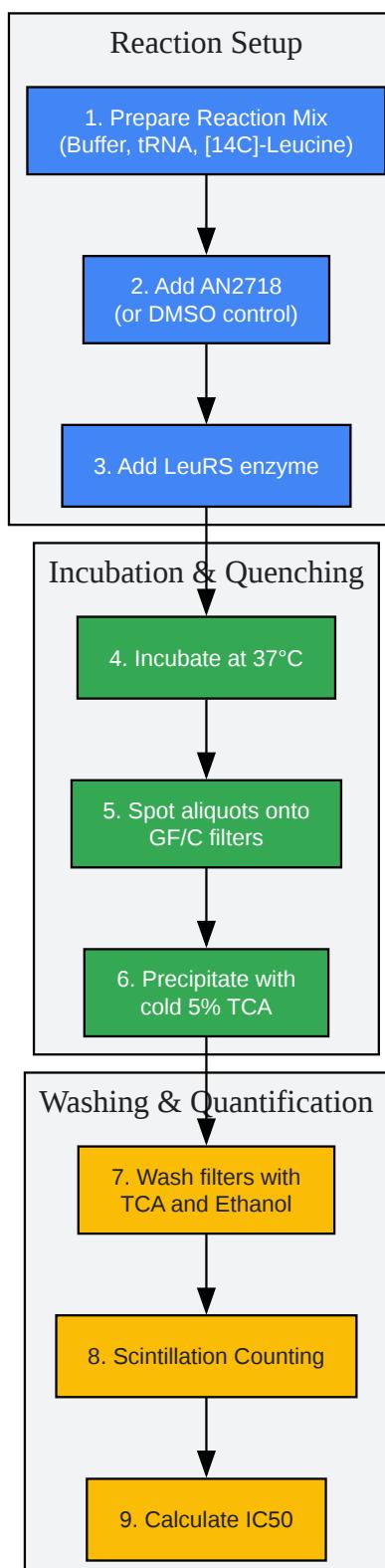
**AN2718**, also known as crisaborole, is a novel benzoxaborole antifungal agent. Its unique mechanism of action involves the inhibition of fungal protein synthesis through the targeting of leucyl-tRNA synthetase (LeuRS).<sup>[1]</sup> By forming an adduct with tRNA<sup>Leu</sup> in the editing site of the LeuRS enzyme, **AN2718** effectively traps the tRNA molecule, leading to a cessation of protein elongation and subsequent fungal cell death.<sup>[1]</sup> This application note provides detailed protocols for assessing the antifungal activity of **AN2718** using both cell-based and biochemical assays. The primary cell-based method described is the broth microdilution assay for determining the Minimum Inhibitory Concentration (MIC), following the guidelines of the Clinical and Laboratory Standards Institute (CLSI). Additionally, a biochemical assay to determine the *in vitro* inhibition of LeuRS is detailed.

## Mechanism of Action of **AN2718**

**AN2718**'s antifungal activity stems from its specific inhibition of leucyl-tRNA synthetase (LeuRS), a crucial enzyme in protein biosynthesis. The process, known as the oxaborole tRNA-trapping (OBORT) mechanism, involves the boron atom of **AN2718** forming a stable adduct with the terminal adenosine of tRNA<sup>Leu</sup> within the editing domain of the LeuRS enzyme.<sup>[1]</sup> This covalent complex effectively sequesters the tRNA, preventing its participation in the

elongation phase of protein synthesis, which ultimately leads to fungal cell growth inhibition and death.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. M27 | Reference Method for Broth Dilution Antifungal Susceptibility Testing of Yeasts [clsi.org]
- To cite this document: BenchChem. [Application Note: AN2718 Cell-Based and Biochemical Assays for Antifungal Activity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667275#an2718-cell-based-assay-for-antifungal-activity>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)